Application Note: Terfenadine-d3 for Mass Spectrometry Imaging in Tissue Distribution Studies

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Compound of Interest

Compound Name:	*Terfenadine-d3*
Cat. No.:	*B12057917*

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Introduction

Terfenadine, a non-sedating antihistamine, undergoes extensive first-pass metabolism in the liver and intestines, primarily mediated by the cytochrome P450 3A4 (CYP3A4) enzyme. This metabolic process converts the prodrug terfenadine into its pharmacologically active metabolite, fexofenadine.[1][2][3] Understanding the spatial distribution of terfenadine and its metabolites within different tissues is crucial for comprehending its pharmacokinetics and potential for drug-drug interactions. Mass Spectrometry Imaging (MSI) is a powerful, label-free technique that enables the visualization of the distribution of drugs and their metabolites directly in tissue sections. This application note provides a detailed protocol for the use of deuterated terfenadine (**terfenadine-d3**) in tissue distribution studies using Matrix-Assisted Laser Desorption/Ionization (MALDI) Mass Spectrometry Imaging. The use of a stable isotope-labeled internal standard, such as **terfenadine-d3**, is critical for accurate quantification in MSI studies.

Materials and Methods

Reagents and Materials

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- **Terfenadine-d3**
- Fexofenadine
- α-Cyano-4-hydroxycinnamic acid (CHCA) or 2,5-dihydroxybenzoic acid (DHB) matrix
- Trifluoroacetic acid (TFA)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Water, HPLC grade
- Indium tin oxide (ITO) coated glass slides
- Control tissue sections (e.g., liver, intestine) from untreated animals

Equipment

- Cryostat
- Matrix spotter or sprayer
- MALDI-Time of Flight (TOF) Mass Spectrometer equipped with an imaging source
- Image analysis software

Experimental Protocols

Animal Dosing and Tissue Collection

- Administer a single oral dose of terfenadine to the study animals (e.g., mice or rats).
- At selected time points post-dosing, euthanize the animals according to approved institutional animal care and use committee (IACUC) protocols.
- Excise the tissues of interest (e.g., liver, intestine, kidney, lung, spleen, and brain) and immediately snap-freeze them in liquid nitrogen or on dry ice.

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- Store the frozen tissue samples at -80°C until sectioning.

Tissue Sectioning

- Equilibrate the frozen tissue block to the cryostat temperature (typically -20°C).
- Mount the tissue block onto the cryostat specimen holder using an optimal cutting temperature (OCT) compound.
- Cut thin tissue sections (typically 10-20 µm thickness) using the cryostat.
- Thaw-mount the tissue sections onto indium tin oxide (ITO) coated glass slides.
- Store the mounted tissue sections in a desiccator at -20°C until matrix application.

Matrix Application

- Prepare a saturated solution of the chosen MALDI matrix (e.g., 10 mg/mL of CHCA in 70:30 ACN:0.1% TFA in water).
- Apply the matrix solution evenly onto the tissue sections using an automated sprayer or a robotic spotter. An automated sprayer is often preferred for achieving a homogenous matrix coating, which is crucial for quantitative imaging.
- Allow the matrix to dry completely under ambient conditions or in a desiccator.

Calibration Standards and Internal Standard Application

- Prepare a stock solution of **terfenadine-d3** in an appropriate solvent (e.g., 50:50 ACN:water).
- Create a series of calibration standards by serial dilution of the stock solution.
- Spot the calibration standards onto a control tissue section adjacent to the dosed tissue sections. This allows for the generation of a calibration curve under similar matrix and tissue conditions.
- Alternatively, for a more robust quantification, a solution of the internal standard (**terfenadine-d3**) can be sprayed over the entire tissue section, including the dosed tissue

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and the calibration standards of the non-deuterated compound.

MALDI-MSI Data Acquisition

- Load the slide with the prepared tissue sections into the MALDI-TOF mass spectrometer.
- Define the imaging area over the tissue sections using the instrument's software.
- Set the mass spectrometer parameters for optimal detection of **terfenadine-d3** and its metabolites. Key parameters include:
  - Mass Range: m/z 400-600 (to include terfenadine and fexofenadine)
  - Laser Energy: Optimize for best signal-to-noise ratio while minimizing fragmentation.
  - Spatial Resolution: Typically 50-100 µm.
  - Number of Laser Shots per Pixel: 100-200.
- Acquire the MSI data by rastering the laser across the defined imaging area.

Data Analysis

- Process the acquired MSI data using appropriate imaging software.
- Generate ion intensity maps for the specific m/z values of **terfenadine-d3** (e.g., $[M+H]^+$ at m/z 475.4) and fexofenadine ($[M+H]^+$ at m/z 502.3).
- Generate a calibration curve from the signal intensities of the spotted calibration standards.
- Quantify the concentration of terfenadine in the dosed tissue sections by correlating the signal intensities to the calibration curve, normalized against the **terfenadine-d3** internal standard.
- Overlay the ion intensity maps with an optical image of the tissue section to visualize the spatial distribution of the compounds.

Results

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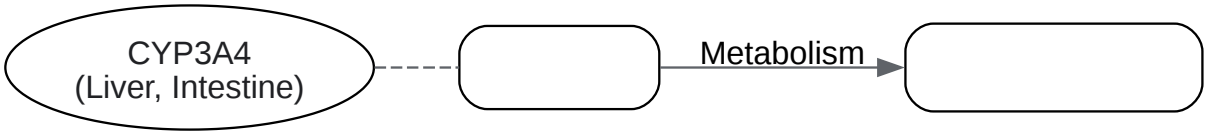
The following table summarizes hypothetical quantitative data for the distribution of terfenadine in various tissues at 2 hours post-dosing, as determined by MALDI-MSI with **terfenadine-d3** as an internal standard.

Tissue	Mean Concentration (µg/g)	Standard Deviation
Liver	15.2	2.1
Intestine	25.8	3.5
Kidney	8.5	1.2
Lung	3.1	0.6
Spleen	2.5	0.4
Brain	< 0.1	-

Visualizations



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Terfenadine Metabolism Pathway

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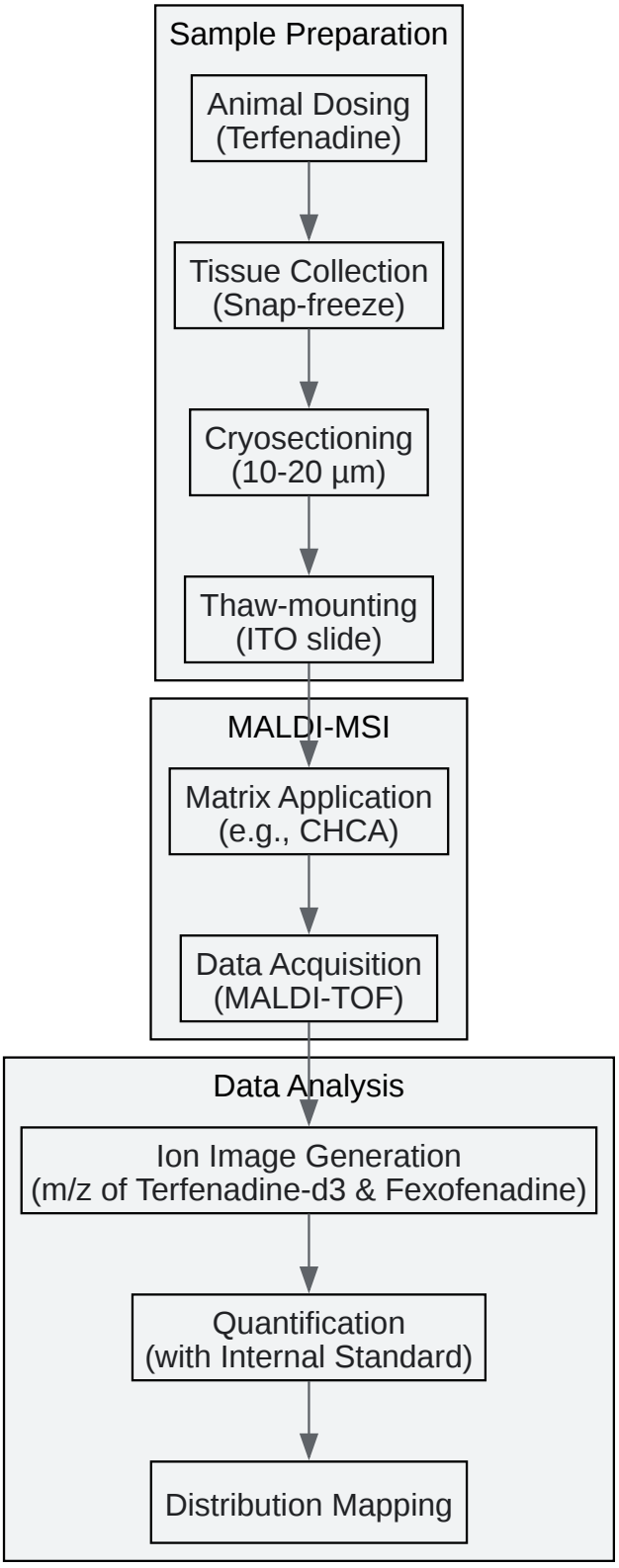

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Experimental Workflow for MSI

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Discussion

This application note outlines a comprehensive protocol for utilizing **terfenadine-d3** in conjunction with MALDI-MSI to investigate the tissue distribution of terfenadine. The extensive first-pass metabolism of terfenadine in the intestine and liver results in low systemic bioavailability of the parent drug.[2] MSI data is expected to show high concentrations of terfenadine in the gastrointestinal tract and liver shortly after oral administration, with subsequent detection of fexofenadine in these and other tissues as metabolism and distribution occur. The use of a deuterated internal standard is paramount for obtaining reliable quantitative data, as it compensates for variations in matrix crystallization, ionization efficiency, and detector response.

Conclusion

MALDI-MSI is a valuable tool for elucidating the spatial distribution of drugs and their metabolites in tissues. The protocol described herein, utilizing **terfenadine-d3** as an internal standard, provides a robust method for the quantitative imaging of terfenadine distribution. This approach can provide critical insights into the pharmacokinetic properties of terfenadine and can be adapted for studying the tissue distribution of other pharmaceutical compounds.

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